

# Reactive blue 224 solubility in various organic and inorganic solvents.

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## Compound of Interest

Compound Name: *Reactive blue 224*

Cat. No.: *B1166368*

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An In-depth Technical Guide to the Solubility of C.I. **Reactive Blue 224**

For Researchers, Scientists, and Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Reactive Blue 224** (CAS: 122390-99-2). Due to the limited availability of specific quantitative data for this dye in public literature, this document synthesizes information based on its chemical structure, the known properties of its dye class, and general principles of solubility.

C.I. **Reactive Blue 224** is a complex triphenodioxazine-class reactive dye.<sup>[1][2]</sup> Its molecular formula,  $C_{26}H_{24}Cl_2KN_4NaO_{20}S_6$ , reveals a highly polar and ionic structure, largely due to the presence of multiple sulfonic acid groups.<sup>[2]</sup> These structural features are the primary determinants of its solubility profile. Reactive dyes are designed to be water-soluble for application in aqueous dyeing processes.<sup>[3]</sup> Their solubility is influenced by factors such as temperature, the presence of electrolytes, and co-solvents like urea.<sup>[4]</sup>

## Solubility Data

Precise quantitative solubility values for **Reactive Blue 224** are not widely published. However, based on its chemical class and structure, a qualitative and estimated quantitative profile can be established. The table below summarizes the expected solubility in various solvent classes.

Solvent Class	Representative Solvents	Expected Solubility	Rationale & Estimated Values
Inorganic Polar	Water (H <sub>2</sub> O)	High	<p>The molecule contains multiple sulfonic acid groups, making it highly polar and readily soluble in water.<sup>[3][5]</sup> The solubility of reactive dyes in water can range from approximately 100 g/L to 400 g/L.<sup>[4][6]</sup> Electrolytes like sodium chloride or sodium sulphate will decrease its solubility.<sup>[4]</sup></p>
Organic Polar Protic	Ethanol, Methanol	Low to Moderate	<p>Anthraquinone reactive dyes, which share some structural similarities, are partially soluble in ethanol.<sup>[7]</sup> Complete solubility is unlikely, but some dissolution is expected due to the polarity imparted by hydroxyl groups.</p>
Organic Polar Aprotic	Dimethyl Sulfoxide (DMSO), Acetone	Low to Moderate	<p>While less effective than water, polar aprotic solvents may dissolve some of the dye. Compatibility tests are essential for</p>

specific applications.

[8]

Organic Non-Polar	Toluene, Hexane, Carbon Tetrachloride (CCl <sub>4</sub> )	Very Low / Insoluble	The dye's high polarity and ionic nature make it incompatible with non-polar solvents. <a href="#">[7]</a> It is expected to be practically insoluble in hydrocarbons and chlorinated solvents. <a href="#">[8]</a>
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## Experimental Protocol: Determination of Aqueous Solubility via Spectrophotometry

This protocol outlines a standard laboratory method for quantitatively determining the solubility of a water-soluble dye like **Reactive Blue 224**. The principle involves creating a saturated solution, separating the undissolved solid, and then measuring the concentration of the dissolved dye in the supernatant using UV-Visible spectrophotometry and the Beer-Lambert Law.

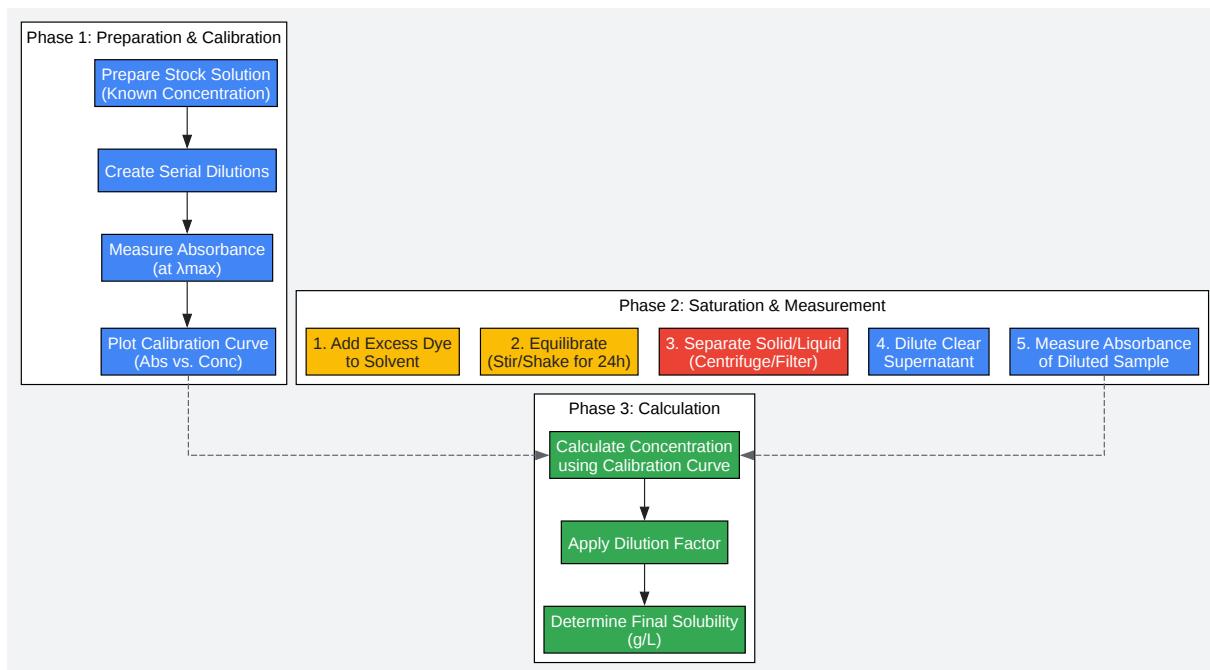
1. Preparation of Calibration Curve: a. Prepare a stock solution of **Reactive Blue 224** of a known concentration (e.g., 1000 mg/L) in deionized water. b. Create a series of dilutions from the stock solution (e.g., 1, 2, 5, 10, 20 mg/L). c. Measure the absorbance of each dilution at the dye's maximum absorbance wavelength ( $\lambda_{\text{max}}$ ), determined by a preliminary spectral scan. d. Plot a graph of absorbance versus concentration. The resulting linear plot is the calibration curve.
2. Saturation of Solution: a. Add an excess amount of **Reactive Blue 224** powder to a known volume of the desired solvent (e.g., deionized water) in a sealed container, such as a screw-cap vial or flask. b. Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) using a magnetic stirrer or mechanical shaker to ensure equilibrium is reached.
3. Separation of Undissolved Solid: a. Allow the suspension to settle. b. To separate the saturated supernatant from the excess solid dye, centrifuge the mixture at high speed (e.g.,

5000 rpm for 15 minutes). c. Alternatively, filter the solution using a syringe filter (e.g., 0.22  $\mu$ m pore size) to ensure all particulate matter is removed.

4. Analysis and Calculation: a. Carefully extract a precise volume of the clear, saturated supernatant. b. Dilute the supernatant with the solvent to a concentration that falls within the linear range of the previously prepared calibration curve. A significant dilution will likely be necessary. c. Measure the absorbance of the diluted sample at  $\lambda_{\text{max}}$  using a spectrophotometer. d. Use the equation from the calibration curve to calculate the concentration of the diluted sample. e. Multiply this concentration by the dilution factor to determine the concentration of the original saturated solution. This value represents the dye's solubility at that specific temperature.

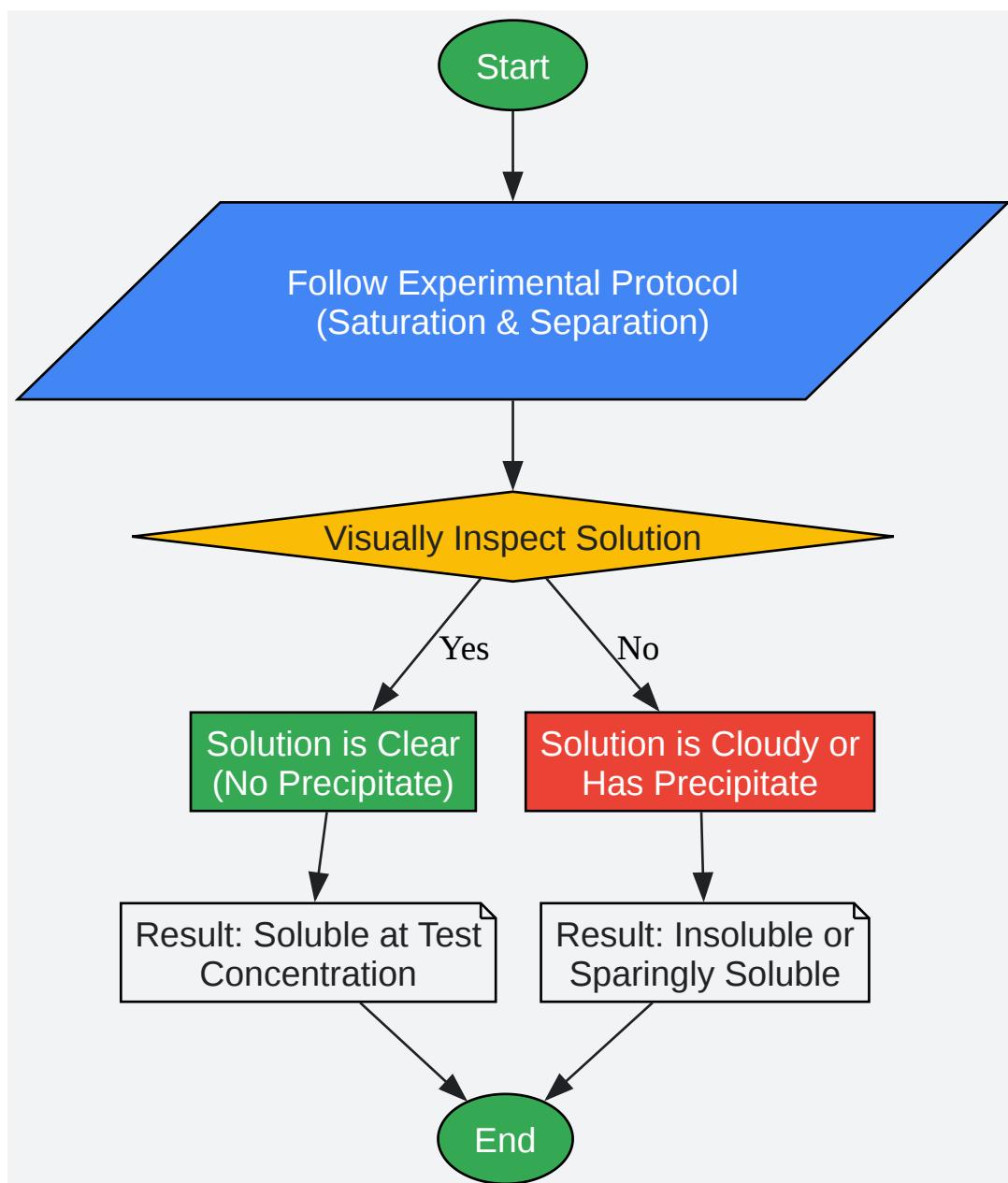
## Visualizations

The following diagrams illustrate the logical workflow for determining dye solubility.



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Caption: Workflow for Spectrophotometric Solubility Determination.



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Caption: Logic for Qualitative Solubility Assessment.

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